Application Note: Preparation of BMY 25368 Stock and Injection Solutions

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Compound of Interest		
Compound Name:	*Bmy 25368*	
CAS No.:	*86134-80-7*	
Cat. No.:	*B1667327*	Get Quote

Introduction & Mechanism

BMY 25368 is a potent, long-acting histamine H_2 receptor antagonist. Structurally, it distinguishes itself from earlier generations (e.g., cimetidine, ranitidine) by incorporating a 3,4-diamino-3-cyclobutene-1,2-dione (squaramide) moiety as a bioisostere for the thiourea or cyanoguanidine groups found in classic antagonists. This structural modification enhances potency and alters physicochemical stability, necessitating specific handling protocols to prevent hydrolytic degradation or precipitation during formulation.

This guide provides a self-validating workflow for preparing high-purity stock solutions and biocompatible injection vehicles, ensuring experimental reproducibility in pharmacokinetic and pharmacodynamic studies.

Physicochemical Profile

Understanding the compound's properties is critical for selecting the correct solvent system.

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Property	Specification	Experimental Implication
Chemical Name	BMY-25368 Hydrochloride	Use MW correction factor if converting from free base.
Molecular Weight	~379.88 g/mol (HCl salt)	Calculation basis for Molarity.
Solubility (Water)	Moderate to High (as HCl)	Suitable for direct saline formulation at low-medium doses.
Solubility (DMSO)	High (> 50 mM)	Ideal for long-term cryo-storage (-20°C).
pKa	Basic amine functionality	pH adjustments may be required for high-concentration aqueous solutions.
Stability	Light Sensitive; Hygroscopic	Store desiccated; Protect from light during preparation.

Materials & Equipment

- Active Pharmaceutical Ingredient (API): **BMY 25368** Hydrochloride (Verify purity >98% via HPLC).
- Primary Solvent (Stock): Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.9% (Cell culture grade).
- Vehicle (Injection): 0.9% Sodium Chloride (Sterile Saline) or Phosphate Buffered Saline (PBS), pH 7.4.
- Equipment:
  - Analytical Balance (Precision 0.01 mg).
  - Vortex Mixer.
  - Syringe Filters: 0.22 µm PVDF (for DMSO) or PES (for aqueous).

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- Amber glass vials (to prevent photolysis).

Protocol A: Preparation of Master Stock Solution

Purpose: To create a stable, high-concentration concentrate for long-term storage or subsequent dilution. Target Concentration: 50 mM (Typical).

- Weighing: Accurately weigh 18.99 mg of **BMY 25368** HCl.
  - Note: Handle in a low-humidity environment to prevent hygroscopic clumping.
- Solubilization: Add 1.0 mL of anhydrous DMSO to the vial.
- Mixing: Vortex vigorously for 30–60 seconds.
  - Visual Check: Solution must be completely clear and colorless to pale yellow. If particulates persist, sonicate in a water bath at 37°C for 5 minutes.
- Aliquot & Storage:
  - Divide into 50–100 µL aliquots in sterile amber microtubes.
  - Store at -20°C. Stable for up to 6 months. Avoid repeated freeze-thaw cycles.

Protocol B: Preparation of Injection Solution (IV/IP)

Purpose: To prepare a biocompatible solution for immediate animal administration. Target Dose Example: 10 mg/kg for a 25g mouse (Injection volume: 10 mL/kg = 250 µL). Required Concentration: 1.0 mg/mL.

Method 1: Aqueous Dissolution (Preferred for HCl Salt)

Best for low-to-moderate doses where the salt form is fully water-soluble.

- Calculation: Determine total mass required (e.g., 5 mg for 5 mL of solution).
- Dissolution: Add **BMY 25368** HCl powder directly to 0.9% Sterile Saline.
- pH Adjustment (Critical):

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- Measure pH. The HCl salt may acidify the solution.
- If pH < 5.0, carefully adjust to pH 6.0–7.4 using dilute NaOH (0.1 N) to prevent injection site irritation.
- Caution: Avoid pH > 8.0 as the free base may precipitate.

- Sterilization: Pass through a 0.22 µm PES syringe filter into a sterile crimp-top vial.
- Usage: Use within 24 hours. Keep on ice.

Method 2: Co-Solvent Formulation (For High Doses/Low Solubility)

Use this if the compound precipitates in pure saline or if starting from the Master Stock (Protocol A).

- Starting Material: Thaw a 50 mM DMSO Master Stock aliquot.
- Vehicle Preparation: Prepare a solution of 5% Tween 80 + 95% Saline.
- Dilution (Stepwise):
  - Add the required volume of DMSO Stock dropwise into the vortexing Vehicle.
  - Limit DMSO: Ensure final DMSO concentration is ≤ 5% for IP or ≤ 1% for IV to avoid vehicle toxicity.
  - Example: To make 1 mL of solution, mix 20 µL Stock + 980 µL Vehicle.
- Clarification: Vortex for 1 minute. Inspect for "oiling out" or precipitation.

Workflow Visualization

The following diagram illustrates the decision logic and processing steps for **BMY 25368** formulation.

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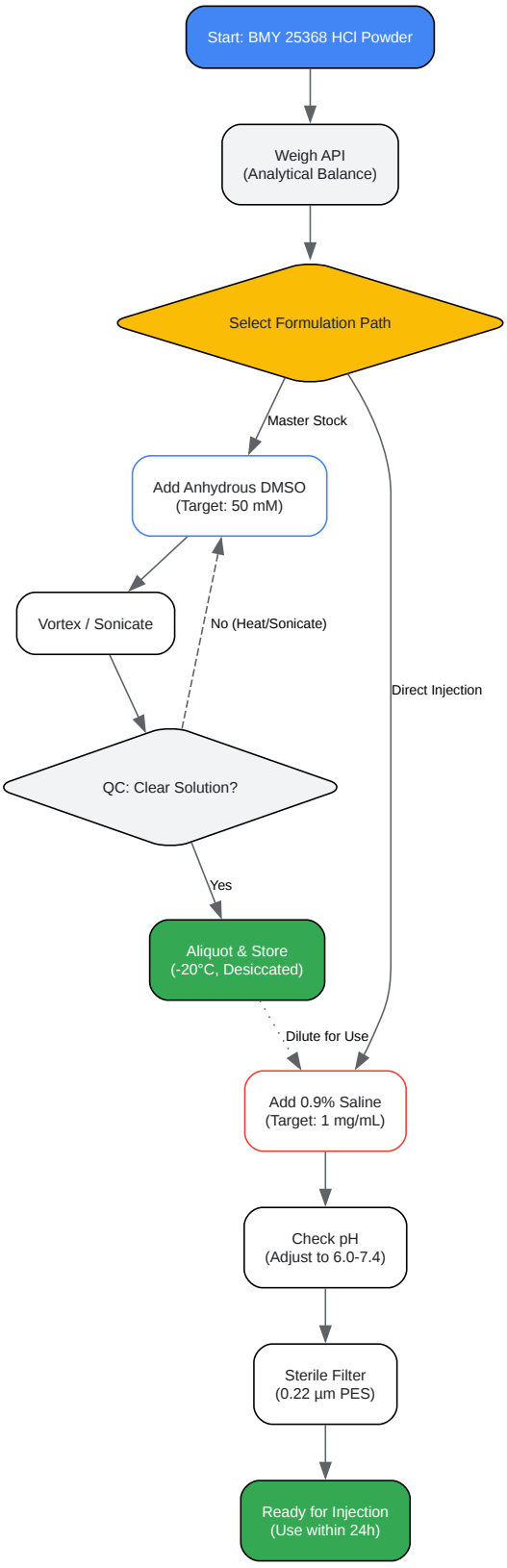

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Figure 1: Decision tree for **BMY 25368** preparation, distinguishing between long-term stock storage and immediate aqueous formulation.

Quality Control & Troubleshooting

Self-Validating Checks

- Visual Inspection: Hold the vial against a black background and a white background. The solution must be free of opalescence.
  - Failure Mode: Cloudiness indicates precipitation (likely pH > 8 or saturation).
- pH Verification: For IV injections, pH must be > 5.5 to prevent hemolysis or phlebitis.
- Osmolality: If using high concentrations of co-solvents (PEG/DMSO), verify osmolality is within 280–320 mOsm/kg.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Precipitation upon dilution	"Crash-out" effect due to rapid polarity change.	Add DMSO stock slowly to vortexing saline. Increase Tween 80 to 5-10%.
Yellow discoloration	Oxidation of the squaramide moiety.	Discard solution. Prepare fresh from powder. Protect from light.
Injection site necrosis	pH too low or DMSO concentration too high.	Adjust pH to 7.0–7.4. Reduce DMSO < 5% or switch to Protocol B (Direct Saline).

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